

A Technical Guide to the Solubility of 2-Methoxythiazole in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxythiazole

Cat. No.: B088229

[Get Quote](#)

Introduction

2-Methoxythiazole (CAS No. 14542-13-3) is a heterocyclic compound of significant interest in medicinal chemistry and drug development.^{[1][2]} It serves as a key intermediate in the synthesis of various biologically active molecules, including antimicrobial and antifungal agents.^[3] A thorough understanding of its solubility in organic solvents is paramount for researchers and scientists. This knowledge governs the selection of appropriate reaction media, facilitates efficient purification and crystallization processes, and is critical for the development of stable and effective pharmaceutical formulations.

This in-depth technical guide provides a comprehensive overview of the solubility of **2-methoxythiazole**. In the absence of extensive publicly available quantitative solubility data, this guide focuses on the underlying physicochemical principles that dictate solubility, offers a predictive framework for its behavior in various organic solvents, and presents a detailed, field-proven experimental protocol for the precise determination of its solubility.

Physicochemical Properties of 2-Methoxythiazole

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. The key physicochemical parameters for **2-methoxythiazole** are summarized in the table below.

Property	Value	Source(s)
CAS Number	14542-13-3	[3][4]
Molecular Formula	C ₄ H ₅ NOS	[3][4]
Molecular Weight	115.15 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	150-151 °C	[1]
Density	1.20 g/mL	[1]
Refractive Index (n _{20/D})	1.5150	[1]
logP (Octanol/Water)	1.152 (Calculated)	[1]
Water Solubility	Log ₁₀ (S) = -1.11 (Calculated, mol/L)	[1]

The structure of **2-methoxythiazole** features a thiazole ring, which is aromatic and contains both a nitrogen and a sulfur atom, and a methoxy group. The nitrogen and oxygen atoms are capable of acting as hydrogen bond acceptors. The calculated logP value of 1.152 suggests that **2-methoxythiazole** has a moderate lipophilicity.

Predictive Solubility Profile of 2-Methoxythiazole

Based on the principle of "like dissolves like," we can predict the solubility of **2-methoxythiazole** in various classes of organic solvents.[4] Its moderate polarity, owing to the heteroatoms and the methoxy group, suggests it will be more soluble in polar solvents than in nonpolar hydrocarbon solvents.

The following table provides a qualitative prediction of the solubility of **2-methoxythiazole**. It is crucial to note that this is a predictive guide, and experimental verification is highly recommended.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol, Isopropanol	High	The ability of these solvents to engage in hydrogen bonding with the nitrogen and oxygen atoms of 2-methoxythiazole, coupled with their overall polarity, should lead to good solvation.
Polar Aprotic	Acetone, Acetonitrile, Ethyl Acetate, Tetrahydrofuran (THF), Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	High to Moderate	These solvents have significant dipole moments and can interact with the polar regions of 2-methoxythiazole. Solvents like DMF and DMSO are expected to be very effective due to their high polarity.

Nonpolar	Hexane, Heptane, Toluene	Low to Sparingly Soluble	The lack of polarity and inability to form strong intermolecular interactions with 2-methoxythiazole will likely result in poor solubility. Aromatic solvents like toluene may show slightly better solubility than aliphatic hydrocarbons due to potential π - π stacking interactions with the thiazole ring.
Halogenated	Dichloromethane, Chloroform	Moderate	These solvents have a moderate polarity and can effectively solvate molecules like 2-methoxythiazole.

Experimental Protocol for Solubility Determination: The Isothermal Shake-Flask Method

The most reliable method for determining the equilibrium solubility of a compound is the isothermal shake-flask method.[5] This protocol provides a step-by-step guide for its implementation.

Materials and Equipment

- **2-Methoxythiazole** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Glass vials with PTFE-lined screw caps

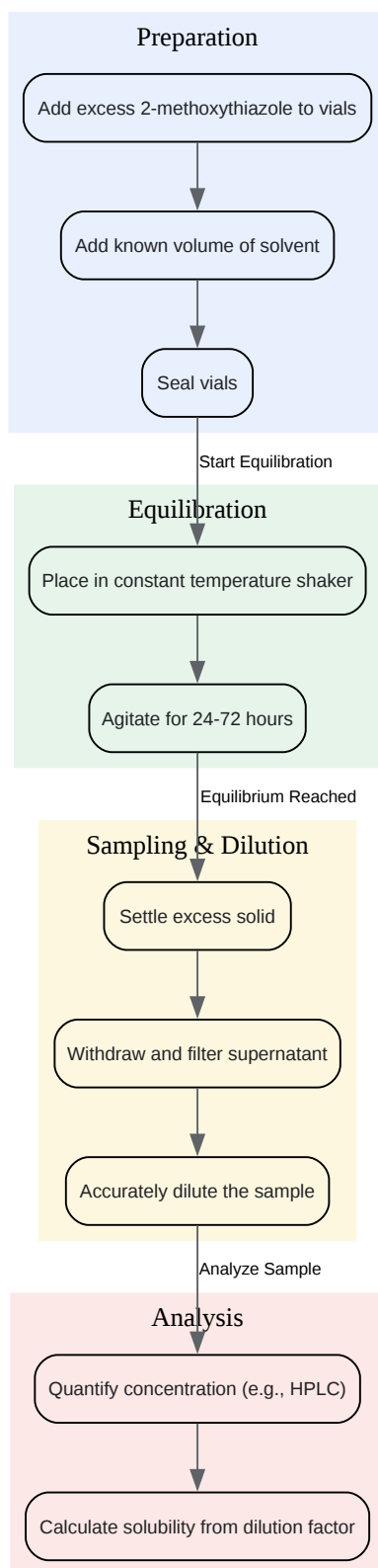
- Constant temperature orbital shaker or water bath
- Calibrated positive displacement pipettes
- Syringe filters (0.22 μm or 0.45 μm , chemically compatible with the solvent)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

Step-by-Step Procedure

- Preparation of Solvent and Saturated Solutions:
 - For each solvent to be tested, add a measured volume to several glass vials.
 - Add an excess amount of **2-methoxythiazole** to each vial. The presence of undissolved solid is essential to ensure that equilibrium is reached.
 - Tightly cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to reach equilibrium. This can range from 24 to 72 hours. It is advisable to determine the equilibration time by taking samples at different time points until the concentration of **2-methoxythiazole** in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.

- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles.
- Accurately dilute the filtered sample with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of **2-methoxythiazole** in the diluted sample using a pre-validated and calibrated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).
 - Prepare a calibration curve using standard solutions of **2-methoxythiazole** of known concentrations.
- Data Analysis:
 - Calculate the concentration of the saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Express the solubility in the desired units, such as grams per liter (g/L), milligrams per milliliter (mg/mL), or mole fraction.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the experimental determination of solubility using the isothermal shake-flask method.

Safety Considerations

2-Methoxythiazole is a flammable liquid and should be handled with appropriate care in a well-ventilated fume hood.[4] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. Consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

Conclusion

While specific quantitative solubility data for **2-methoxythiazole** in a wide array of organic solvents is not readily available in published literature, a strong predictive understanding can be derived from its physicochemical properties. For applications requiring precise solubility values, the detailed isothermal shake-flask method provided in this guide offers a robust and reliable means of experimental determination. This empowers researchers to generate the high-quality data necessary for advancing their work in drug discovery and chemical synthesis.

References

- Cheméo. Thiazole, 2-methoxy-.
- National Center for Biotechnology Information. PubChem Compound Summary for CID 575451, **2-Methoxythiazole**.
- Khan Academy. Solubility of organic compounds.
- Ningbo Inno Pharmchem Co.,Ltd. Exploring the Versatility of **2-Methoxythiazole** in Modern Chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. cheméo.com [cheméo.com]
- 2. 2-methyl thiazole, 3581-87-1 [thegoodscentcompany.com]

- 3. 2-METHOXYTHIAZOLE CAS#: 14542-13-3 [m.chemicalbook.com]
- 4. 2-Methoxythiazole | C₄H₅NOS | CID 575451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. dspace.mit.edu [dspace.mit.edu]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of 2-Methoxythiazole in Organic Solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088229#2-methoxythiazole-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com